

Salfredin A3 molecular formula and weight

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Compound of Interest

Compound Name: Salfredin A3

Cat. No.: B15574172

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Salfredin A3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the known physicochemical properties of **Salfredin A3**. Despite extensive searches for its biological activity, experimental protocols, and associated signaling pathways, publicly available information is limited at this time.

Physicochemical Properties

Salfredin A3 is a glutamic acid derivative with the following molecular characteristics^[1]:

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₉ NO ₉	PubChem ^[1]
Molecular Weight	393.3 g/mol	PubChem ^[1]
IUPAC Name	2-[(2S)-2-[(1R)-1-carboxyethyl]-4-hydroxy-7-oxo-3,5-dihydro-2H-furo[2,3-f]isoindol-6-yl]pentanedioic acid	PubChem ^[1]

Biological Activity and Mechanism of Action

As of the date of this publication, there is no publicly available scientific literature detailing the biological activity, mechanism of action, or any associated signaling pathways for **Salfredin A3**. Searches for experimental protocols involving this molecule were also unsuccessful.

Experimental Protocols and Methodologies

Due to the absence of published research on the biological effects of **Salfredin A3**, this guide cannot provide detailed experimental methodologies.

Signaling Pathways and Logical Relationships

A visual representation of signaling pathways or experimental workflows involving **Salfredin A3** cannot be generated as no relevant data has been identified in the public domain.

Concluding Remarks

Salfredin A3 is a defined chemical entity with a known structure and molecular weight. However, its role in biological systems remains uncharacterized in publicly accessible resources. This presents an open area for future research. Investigators interested in the potential therapeutic or biological functions of **Salfredin A3** will need to undertake foundational research to elucidate its activity and mechanism.

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References

- 1. Salfredin A3 | C₁₈H₁₉NO₉ | CID 10069131 - PubChem [pubchem.ncbi.nlm.nih.gov]
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